Application Notes and Protocols for the Quantification of 2',5'-Diethoxyacetophenone

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Compound of Interest

Compound Name:	*2',5'-Diethoxyacetophenone*
CAS No.:	*112434-80-7*
Cat. No.:	*B053415*

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Introduction

2',5'-Diethoxyacetophenone is an organic compound with the molecular formula $C_{12}H_{16}O_3$ and a molecular weight of 208.25 g/mol .[1] As a substituted acetophenone, its accurate quantification is crucial in various fields, including chemical synthesis, quality control of materials where it may be an intermediate or impurity, and in research and development. This document provides a comprehensive guide to the analytical methods for the quantification of **2',5'-Diethoxyacetophenone**, designed for researchers, scientists, and professionals in drug development. While specific validated methods for this particular isomer are not widely published, this guide details robust analytical approaches based on established methodologies for closely related acetophenone derivatives. The protocols provided herein are foundational and require validation according to ICH guidelines to ensure suitability for their intended purpose.[2]

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **2',5'-Diethoxyacetophenone** is fundamental to developing effective analytical methods.

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Property	Value	Source
Molecular Formula	$C_{12}H_{16}O_3$	[1]
Molecular Weight	208.25 g/mol	[1]
CAS Number	112434-80-7	[1]

Note: Further empirical data such as boiling point, melting point, and solubility for **2',5'-Diethoxyacetophenone** are not readily available in the public domain and would need to be determined experimentally. For the related compound, 2,2-Diethoxyacetophenone, the density is reported as 1.034 g/mL at 25 °C.[3][4]

Proposed Analytical Methodologies

The selection of an analytical technique is contingent on the sample matrix, required sensitivity, and the available instrumentation.[5] For **2',5'-Diethoxyacetophenone**, High-Performance Liquid Chromatography (HPLC) with UV detection and Gas Chromatography-Mass Spectrometry (GC-MS) are proposed as primary quantitative techniques due to their specificity, sensitivity, and robustness in analyzing similar aromatic ketones.[6][7][8]

High-Performance Liquid Chromatography (HPLC-UV)

HPLC is a versatile and widely used technique for the separation and quantification of non-volatile and thermally labile compounds. A reversed-phase HPLC method with UV detection is highly suitable for **2',5'-Diethoxyacetophenone** due to the presence of a chromophoric phenyl ring.

Causality Behind Experimental Choices

- Reversed-Phase C18 Column: A C18 column is selected for its hydrophobic stationary phase, which will effectively retain the relatively non-polar **2',5'-Diethoxyacetophenone**, allowing for good separation from more polar matrix components.[6]

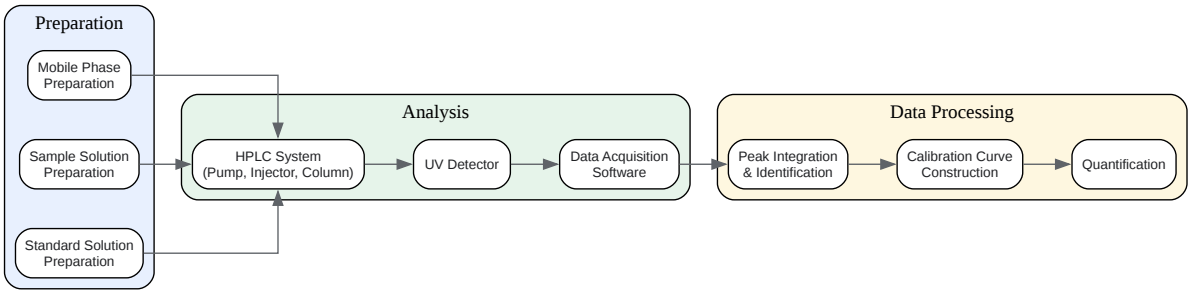
- Mobile Phase: A mixture of acetonitrile and water is a common mobile phase for reversed-phase chromatography, offering good solvation for the analyte and compatibility with UV

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detection.[6] The addition of a small amount of acid, such as formic or phosphoric acid, can improve peak shape by suppressing the ionization of any potential acidic functional groups.

- UV Detection: The conjugated system of the acetophenone moiety is expected to exhibit strong UV absorbance. The detection wavelength should be set at an absorption maximum (λmax) to ensure high sensitivity. The λmax for similar acetophenone derivatives often falls in the range of 240-280 nm.[9] An initial UV scan of a standard solution is necessary to determine the optimal wavelength.

Experimental Workflow



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Caption: HPLC-UV analysis workflow for **2',5'-Diethoxyacetophenone**.

Detailed Protocol: HPLC-UV Quantification

1. Apparatus and Reagents

- HPLC system with a UV-Vis detector, autosampler, and column oven.[6]
- Reversed-phase C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).[6]
- **2',5'-Diethoxyacetophenone** reference standard (purity ≥98%).

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- Acetonitrile (HPLC grade).
- Water (deionized or Milli-Q).
- Formic acid (analytical grade).

2. Preparation of Solutions

- Mobile Phase: Prepare a mixture of acetonitrile and water (e.g., 60:40 v/v) containing 0.1% formic acid. Degas the mobile phase using sonication or vacuum filtration.[6]
- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the **2',5'-Diethoxyacetophenone** reference standard and dissolve it in 10 mL of acetonitrile in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by diluting the stock solution with the mobile phase.

3. Sample Preparation

- Accurately weigh the sample containing **2',5'-Diethoxyacetophenone**.
- Dissolve the sample in a suitable solvent (e.g., acetonitrile) and dilute with the mobile phase to a concentration within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter prior to injection.

4. Instrumental Conditions

- Flow Rate: 1.0 mL/min.[6]
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- Detection Wavelength: Determine the λmax by running a UV scan of a standard solution. A starting wavelength of 254 nm can be used.

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- Run Time: Approximately 10-15 minutes, ensuring the elution of the analyte and any major impurities.

5. Data Analysis and Quantification

- Construct a calibration curve by plotting the peak area of the standard solutions against their corresponding concentrations.
- Perform a linear regression analysis on the calibration curve. The coefficient of determination (R^2) should be >0.999.
- Quantify the amount of **2',5'-Diethoxyacetophenone** in the sample by interpolating its peak area from the calibration curve.

Validation Parameters (Hypothetical)

The following table presents typical performance characteristics that should be established during method validation.

Parameter	Expected Range
Linearity (R^2)	> 0.999
Range	1 - 100 µg/mL
Limit of Detection (LOD)	~0.3 µg/mL
Limit of Quantitation (LOQ)	~1.0 µg/mL
Accuracy (% Recovery)	98 - 102%
Precision (% RSD)	< 2%

Gas Chromatography-Mass Spectrometry (GC-MS)

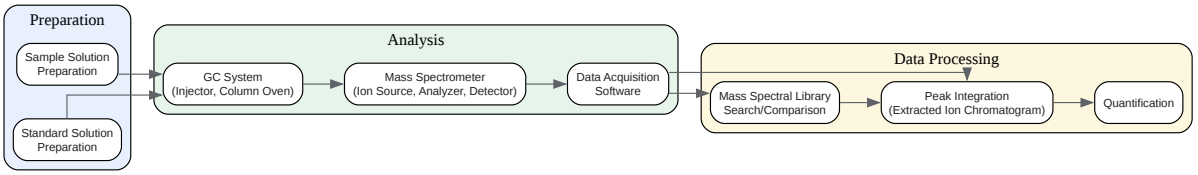
GC-MS is a powerful technique for the analysis of volatile and thermally stable compounds.[5] It provides excellent separation and definitive identification based on the mass spectrum of the analyte.

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Causality Behind Experimental Choices

- Capillary Column: A non-polar or mid-polar capillary column (e.g., DB-5ms, HP-5ms) is suitable for separating aromatic compounds like **2',5'-Diethoxyacetophenone** based on their boiling points and interaction with the stationary phase.
- Injector Temperature: The injector temperature must be high enough to ensure complete and rapid volatilization of the analyte without causing thermal degradation.
- Oven Temperature Program: A temperature gradient is employed to ensure good separation of the analyte from other volatile components in the sample and to produce sharp, symmetrical peaks.
- Mass Spectrometry Detection: MS detection provides high selectivity and structural information, allowing for unambiguous peak identification through fragmentation patterns. The mass spectrum of 2,2-diethoxyacetophenone shows a top peak at m/z 179, which can be a reference point for identifying related fragments.[10]

Experimental Workflow



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Caption: GC-MS analysis workflow for **2',5'-Diethoxyacetophenone**.

Detailed Protocol: GC-MS Quantification

1. Apparatus and Reagents

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- GC-MS system with an autosampler.
- Capillary column (e.g., 30 m x 0.25 mm ID, 0.25 µm film thickness, 5% phenyl-methylpolysiloxane).
- **2',5'-Diethoxyacetophenone** reference standard (purity ≥98%).
- Methanol or Ethyl Acetate (GC grade).
- Helium (carrier gas, 99.999% purity).

2. Preparation of Solutions

- Standard Stock Solution (1 mg/mL): Accurately weigh approximately 10 mg of the **2',5'-Diethoxyacetophenone** reference standard and dissolve it in 10 mL of ethyl acetate in a volumetric flask.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 25 µg/mL) by diluting the stock solution with ethyl acetate.

3. Sample Preparation

- Dissolve the sample in ethyl acetate to a final concentration within the linear range of the assay.
- If necessary, perform a liquid-liquid extraction or solid-phase extraction (SPE) to clean up complex matrices.
- Transfer the final solution to a GC vial.

4. Instrumental Conditions

- Injector Temperature: 250 °C.
- Injection Mode: Splitless (or split, depending on concentration).
- Carrier Gas: Helium at a constant flow of 1.0 mL/min.

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- Oven Temperature Program:
  - Initial temperature: 80 °C, hold for 1 minute.
  - Ramp: 10 °C/min to 280 °C.
  - Hold: 5 minutes at 280 °C.
- MS Transfer Line Temperature: 280 °C.
- Ion Source Temperature: 230 °C.
- Ionization Mode: Electron Ionization (EI) at 70 eV.
- Scan Range: m/z 40-400.

5. Data Analysis and Quantification

- Identify the **2',5'-Diethoxyacetophenone** peak by its retention time and mass spectrum.
- Create an extracted ion chromatogram (EIC) using a characteristic ion (e.g., the molecular ion or a major fragment ion) for quantification.
- Construct a calibration curve by plotting the peak area from the EIC against the concentration of the standards.
- Quantify the analyte in the sample using the regression equation from the calibration curve.

UV-Visible Spectroscopy

For rapid, non-destructive, and high-throughput analysis of pure samples or simple mixtures, UV-Visible spectroscopy can be employed. This method is less specific than chromatographic techniques but is useful for quick concentration checks.

Protocol: UV-Vis Quantification

1. Apparatus and Reagents

- UV-Visible spectrophotometer.

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- Quartz cuvettes (1 cm path length).
- **2',5'-Diethoxyacetophenone** reference standard.
- Spectroscopic grade solvent (e.g., ethanol or acetonitrile).

2. Procedure

- Determine λmax: Prepare a dilute solution of **2',5'-Diethoxyacetophenone** in the chosen solvent. Scan the solution from 200 to 400 nm to find the wavelength of maximum absorbance (λmax). For similar compounds like 2,5-dihydroxybenzoic acid, absorption maxima are observed around 214 nm, 236 nm, and 334 nm.[11]
- Prepare Standards: Create a series of standard solutions of known concentrations.
- Measure Absorbance: Measure the absorbance of each standard and the sample solution at the determined λmax, using the solvent as a blank.
- Quantification: Use the Beer-Lambert law (A = εbc) and the calibration curve generated from the standards to calculate the concentration of the analyte in the sample.

Conclusion

The analytical methods detailed in this guide provide a robust framework for the quantification of **2',5'-Diethoxyacetophenone**. While HPLC-UV offers a balance of specificity, sensitivity, and accessibility, GC-MS provides unparalleled selectivity and structural confirmation. UV-Visible spectroscopy serves as a valuable tool for rapid, routine analysis of less complex samples. It is imperative that any chosen method undergoes rigorous validation to ensure its accuracy, precision, and reliability for the specific application.

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